

Glabrescone C: A Potent Anti-Inflammatory Chalcone

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Compound of Interest

Compound Name: *Glabrescone C*

Cat. No.: *B15144227*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

Glabrescone C is a chalcone, a class of natural compounds belonging to the flavonoid family, recognized for its significant anti-inflammatory properties. It functions as a direct and potent inhibitor of I κ B kinase (IKK) subunits α and β , key regulators of the NF- κ B signaling pathway. This document provides a comprehensive overview of the available technical information on **Glabrescone C**, including its chemical properties, biological activity, and the underlying mechanism of action. Due to the limited availability of primary research data in the public domain, this guide synthesizes information from commercial suppliers and general literature on related compounds.

Chemical Structure and Properties

While the definitive peer-reviewed structural elucidation of **Glabrescone C** is not readily available, information from chemical suppliers provides foundational data.

Chemical Identity

Identifier	Value	Source
CAS Number	2757214-13-2	Chemical Supplier Catalogs
Molecular Formula	C ₁₉ H ₂₂ O ₇	DC Chemicals
Molecular Weight	362.37 g/mol	DC Chemicals

Physicochemical Properties (Predicted)

The following properties are predicted based on computational models and have not been experimentally verified in publicly accessible literature.

Property	Predicted Value	Source
Boiling Point	597.651 ± 50.0 °C	ChemicalBook
Density	1.344 ± 0.1 g/cm ³	ChemicalBook

Note: These values should be considered estimates until experimental data becomes available.

Biological Activity and Mechanism of Action

Glabrescone C is characterized as a potent inhibitor of the IκB kinase (IKK) complex, specifically targeting the IKKα and IKKβ subunits. This inhibition directly impacts the nuclear factor-kappa B (NF-κB) signaling pathway, a critical mediator of inflammatory responses.

Inhibition of IKKα/β

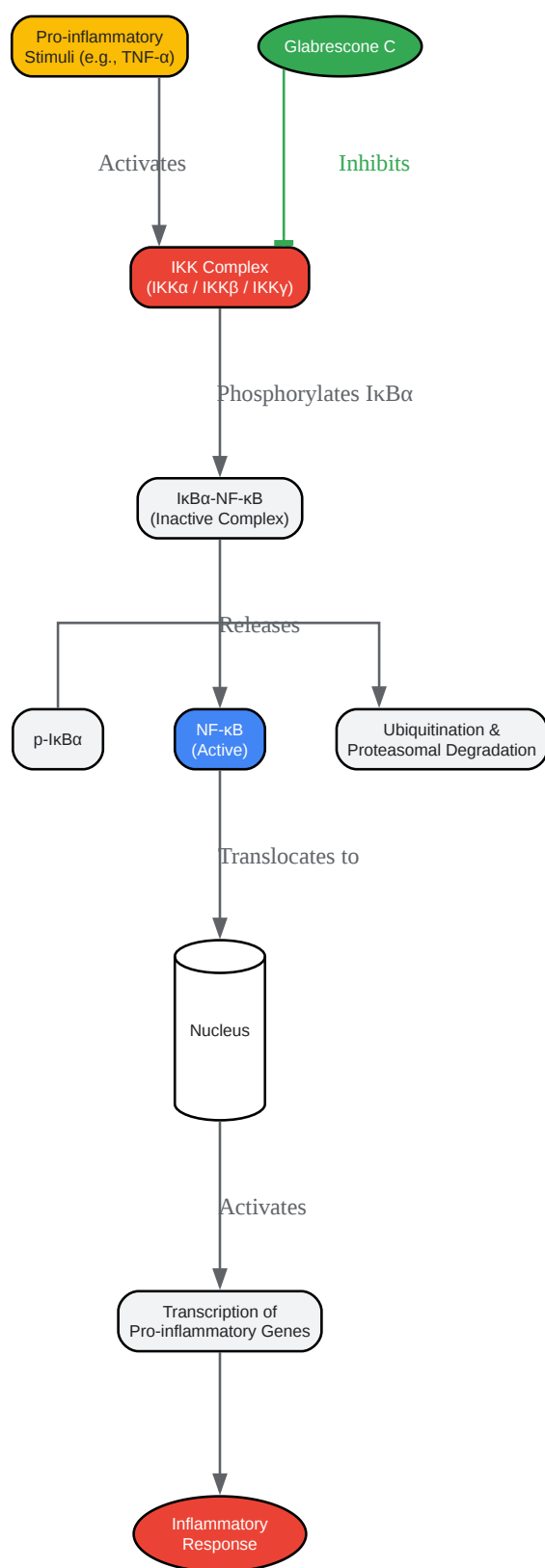
The primary mechanism of action for **Glabrescone C** is its direct binding to IKKα and IKKβ. These kinases are responsible for the phosphorylation of IκBα, an inhibitory protein that sequesters NF-κB in the cytoplasm. Phosphorylation of IκBα leads to its ubiquitination and subsequent proteasomal degradation, allowing NF-κB to translocate to the nucleus and activate the transcription of pro-inflammatory genes. By inhibiting IKKα and IKKβ, **Glabrescone C** prevents the degradation of IκBα, thereby blocking NF-κB activation and downstream inflammatory signaling.

Anti-Inflammatory Effects

The potent anti-inflammatory properties of **Glabrescone C** are a direct consequence of its IKK α / β inhibitory activity. By suppressing the NF- κ B pathway, **Glabrescone C** can theoretically mitigate the expression of a wide range of inflammatory mediators, including cytokines, chemokines, and adhesion molecules.

Signaling Pathway

The following diagram illustrates the role of **Glabrescone C** in the NF- κ B signaling pathway.



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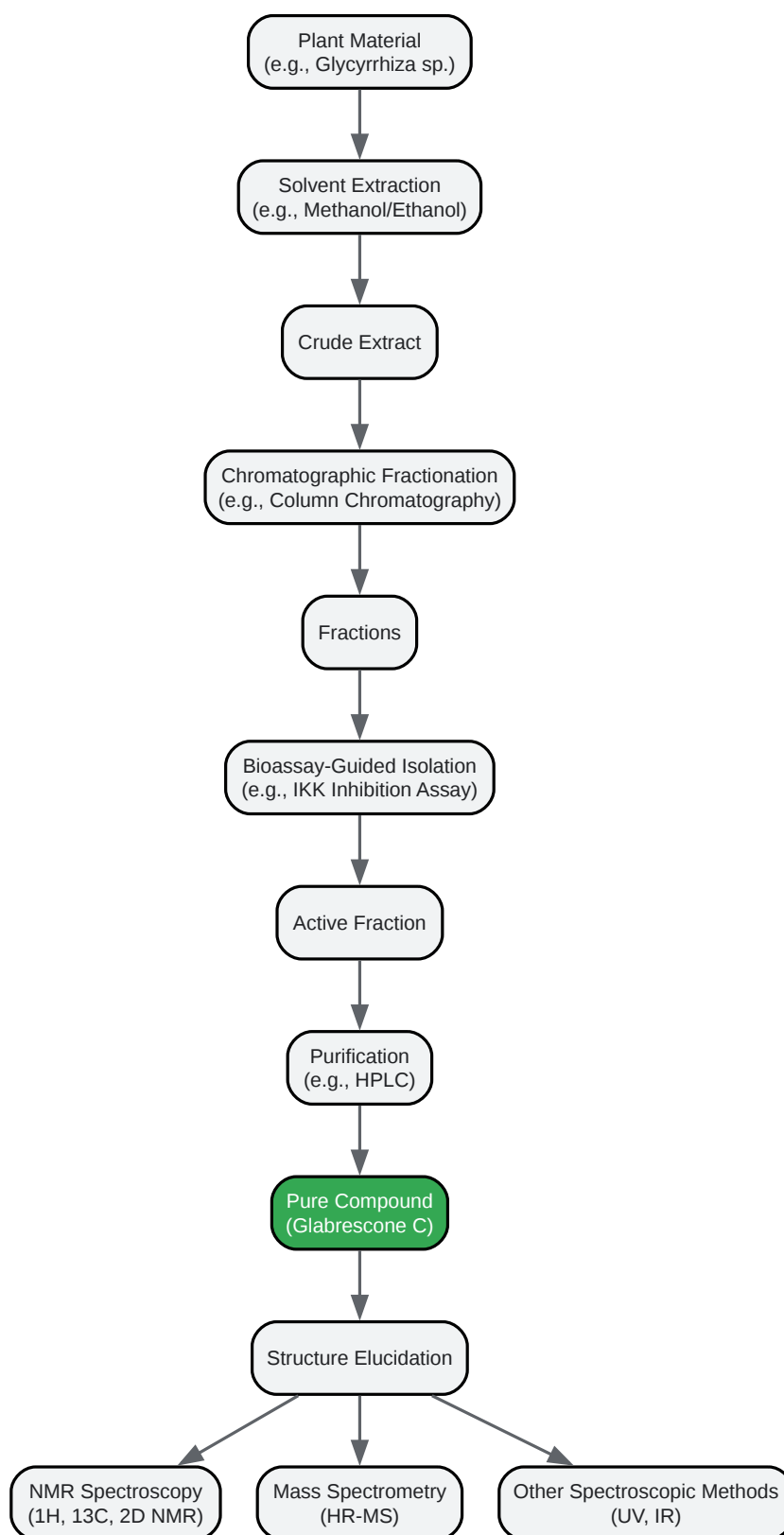
Caption: The inhibitory effect of **Glabrescone C** on the NF-κB signaling pathway.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and biological evaluation of **Glabrescone C** are not available in the public scientific literature. Researchers interested in working with this compound would need to develop their own methodologies based on standard practices for the study of natural product chalcones and IKK inhibitors.

General Workflow for Isolation and Characterization

The following diagram outlines a hypothetical workflow for the isolation and characterization of a novel chalcone like **Glabrescone C** from a plant source.



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Caption: A general workflow for the isolation and characterization of **Glabrescone C**.

Conclusion and Future Directions

Glabrescone C represents a promising natural product with significant potential as an anti-inflammatory agent. Its targeted inhibition of the IKK α / β kinases makes it a valuable tool for studying the NF- κ B signaling pathway and a potential lead compound for the development of novel therapeutics for inflammatory diseases. However, the lack of publicly available primary research data, including its definitive chemical structure, detailed spectroscopic data, and comprehensive biological activity profile, is a significant limitation.

Future research should focus on the following:

- **Isolation and Complete Structure Elucidation:** The isolation of **Glabrescone C** from its natural source and its complete structural characterization using modern spectroscopic techniques are paramount.
- **Total Synthesis:** The development of a synthetic route to **Glabrescone C** would provide a reliable source of the compound for further studies and allow for the generation of analogs with improved properties.
- **In-depth Biological Evaluation:** Comprehensive in vitro and in vivo studies are needed to fully characterize the anti-inflammatory activity, selectivity, potency, and potential therapeutic applications of **Glabrescone C**.
- **Pharmacokinetic and Toxicological Profiling:** A thorough evaluation of the ADME (absorption, distribution, metabolism, and excretion) and toxicity profiles of **Glabrescone C** is essential for its development as a drug candidate.

The elucidation of these key aspects will be critical in advancing our understanding of **Glabrescone C** and harnessing its therapeutic potential.

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